

# Essential Safety and Logistics for Handling 4-Cumylphenol

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## Compound of Interest

Compound Name: 4-Cumylphenol

Cat. No.: B167074

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals like **4-Cumylphenol** is paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to foster a secure laboratory environment.

## Physical and Chemical Properties

Understanding the basic properties of **4-Cumylphenol** is the first step in safe handling.

| Property          | Value                             |
|-------------------|-----------------------------------|
| Appearance        | White to off-white crystals[1]    |
| Molecular Formula | C <sub>15</sub> H <sub>16</sub> O |
| CAS Number        | 599-64-4[2]                       |
| Melting Point     | 72 - 75 °C / 161.6 - 167 °F[2][3] |
| Boiling Point     | 335 °C / 635 °F[2]                |
| Flash Point       | 160 °C / 320 °F                   |

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical to minimize exposure risk. The following table outlines the recommended PPE for handling **4-Cumylphenol**.

| Body Part   | Required PPE   |
|-------------|--|
| Eyes/Face   | Chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield should be worn when there is a risk of splashing.  |
| Skin        | Appropriate protective gloves to prevent skin exposure. While specific breakthrough times for 4-Cumylphenol are not readily available, butyl rubber or neoprene gloves are recommended for handling phenolic compounds. A lab coat or chemical-resistant apron should be worn. |
| Respiratory | A NIOSH/MSHA approved respirator should be used if airborne concentrations are high or if irritation is experienced. Work should be conducted in a well-ventilated area or a chemical fume hood to keep airborne concentrations low.   |

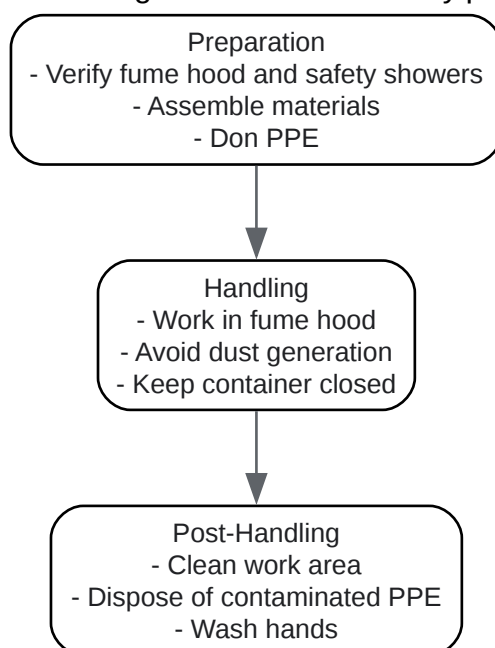
## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is crucial for minimizing the risk of exposure and ensuring a safe laboratory environment.

- Preparation:
  - Ensure a certified chemical fume hood is operational.
  - Verify that an emergency eyewash station and safety shower are accessible within a 10-second travel distance.
  - Assemble all necessary materials, including **4-Cumylphenol**, solvents, and labware, inside the fume hood.
  - Don the appropriate PPE as outlined in the table above.

- Handling:
  - Conduct all manipulations of **4-Cumylphenol** within the chemical fume hood to minimize inhalation exposure.
  - Avoid generating dust.
  - Use spark-proof tools and equipment to prevent ignition sources.
  - Keep the container tightly closed when not in use.
- Post-Handling:
  - Wipe down the work area with an appropriate solvent.
  - Properly remove and dispose of contaminated PPE.
  - Wash hands and forearms thoroughly with soap and water.

#### Safe Handling Workflow for 4-Cumylphenol



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A diagram illustrating the safe handling workflow.

## First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

| Exposure Route | First Aid Procedure   |
|----------------|---|
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.  |
| Skin Contact   | Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. For phenolic compounds, it is recommended to wipe the affected area with polyethylene glycol (PEG 300 or 400) if available. Seek medical attention. Wash clothing before reuse. |
| Inhalation     | Move the exposed person to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.  |
| Ingestion      | Do NOT induce vomiting. If the person is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.   |

## Disposal Plan

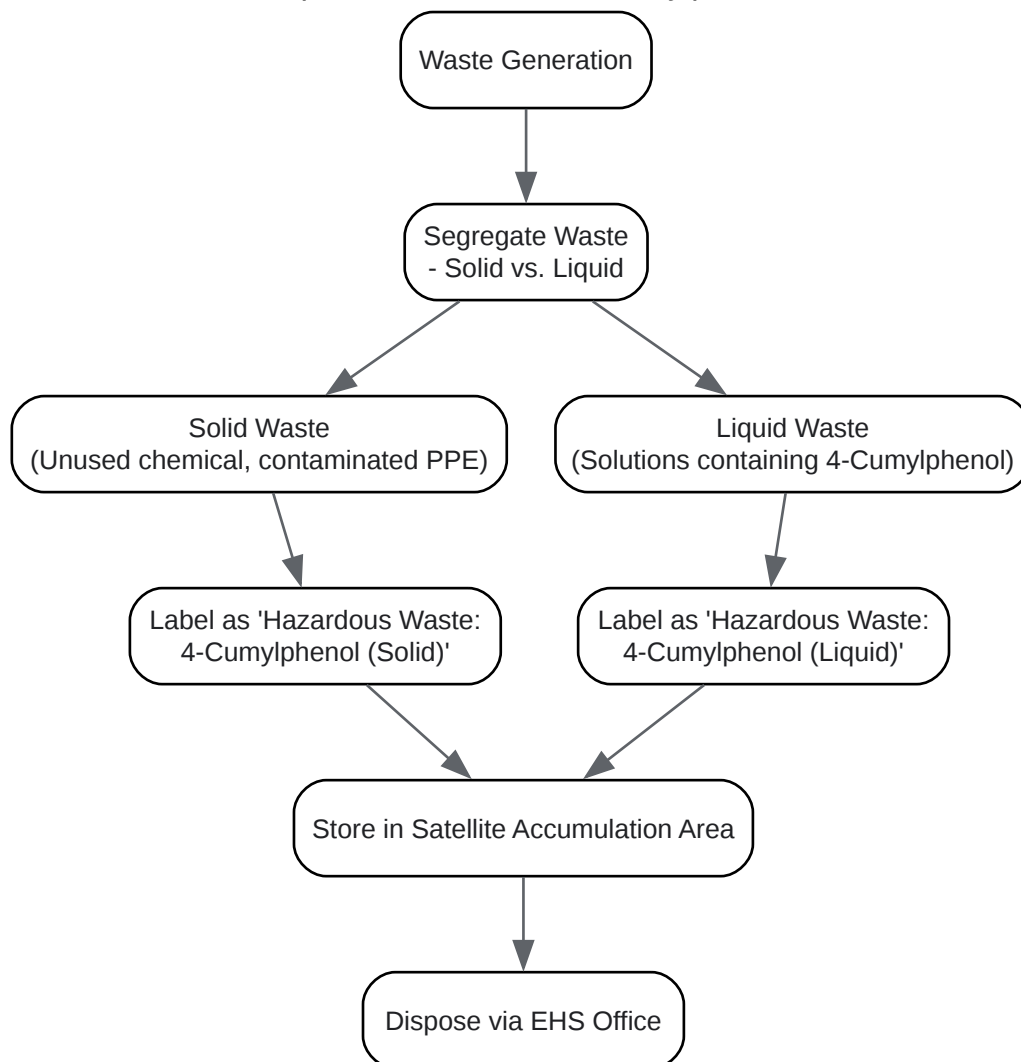
Proper disposal of **4-Cumylphenol** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
  - Solid Waste: Collect unused or waste **4-Cumylphenol** and any contaminated materials (e.g., absorbent pads, gloves, weighing paper) in a designated, clearly labeled, and sealed

container for solid hazardous waste.

- Liquid Waste: Collect solutions containing **4-Cumylphenol** in a separate, labeled container for liquid hazardous waste. Do not mix with other waste streams.
- Container Management:
  - All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name, "**4-Cumylphenol**".
  - Keep waste containers tightly closed except when adding waste.
  - Store waste containers in a designated and properly ventilated satellite accumulation area.
- Final Disposal:
  - Arrange for the disposal of all **4-Cumylphenol** waste through your institution's Environmental Health and Safety (EHS) office.
  - Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult state and local hazardous waste regulations to ensure complete and accurate classification.

## Disposal Workflow for 4-Cumylphenol



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A diagram illustrating the disposal workflow.

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## References

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